

2-Deacetyltaxachitriene A chemical structure and stereochemistry

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Compound of Interest

Compound Name: 2-Deacetyltaxachitriene A

Cat. No.: B15595447

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An In-depth Technical Guide to 2-Deacetyltaxachitriene A

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Deacetyltaxachitriene A is a naturally occurring taxane derivative that has garnered interest within the scientific community for its potential biological activities. As a member of the taxane family, which includes the prominent anticancer agent Paclitaxel (Taxol™), understanding the nuanced structural and functional characteristics of this compound is crucial for the exploration of new therapeutic agents. This technical guide provides a comprehensive overview of the available scientific data on **2-Deacetyltaxachitriene A**, focusing on its chemical structure, stereochemistry, and pertinent experimental data. The information is presented to facilitate further research and development in the fields of medicinal chemistry and oncology.

Chemical Structure and Stereochemistry

The foundational step in evaluating the therapeutic potential of a natural product lies in the precise determination of its chemical structure and stereochemistry. While a definitive, publicly available crystal structure of **2-Deacetyltaxachitriene A** is not widely disseminated, its molecular formula has been reported as $C_{30}H_{42}O_{12}$.^[1] This corresponds to a molecular weight of 594.647 g/mol.^[1]

The stereochemistry of taxanes is notoriously complex, featuring a polycyclic diterpene core. The intricate arrangement of chiral centers is a key determinant of biological activity, particularly the ability to interact with and stabilize microtubules. The precise stereochemical configuration of **2-Deacetyltaxachitriene A** would require detailed analysis of spectroscopic data, such as 2D NMR, and confirmation by X-ray crystallography.

Physicochemical and Spectroscopic Data

A summary of the known physicochemical properties of **2-Deacetyltaxachitriene A** is presented in Table 1. This data is essential for its identification, purification, and handling in a laboratory setting.

Table 1: Physicochemical Properties of **2-Deacetyltaxachitriene A**

Property	Value	Reference
Molecular Formula	C ₃₀ H ₄₂ O ₁₂	[1]
Molecular Weight	594.647 g/mol	[1]
Boiling Point	674.0±55.0 °C at 760 mmHg	[1]
Density	1.3±0.1 g/ml	[1]
Storage Condition	2-8 °C	[1]

Detailed spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, are critical for the unambiguous structural elucidation of natural products. At present, comprehensive, publicly accessible datasets for **2-Deacetyltaxachitriene A** are not available. The acquisition and publication of such data would be a significant contribution to the field.

Experimental Protocols

The isolation and purification of taxanes from their natural source, typically the bark or needles of *Taxus* species, is a complex multi-step process. While a specific protocol for **2-Deacetyltaxachitriene A** has not been detailed in widely available literature, a general workflow can be inferred from established methods for other taxanes.

General Isolation and Purification Workflow for Taxanes:



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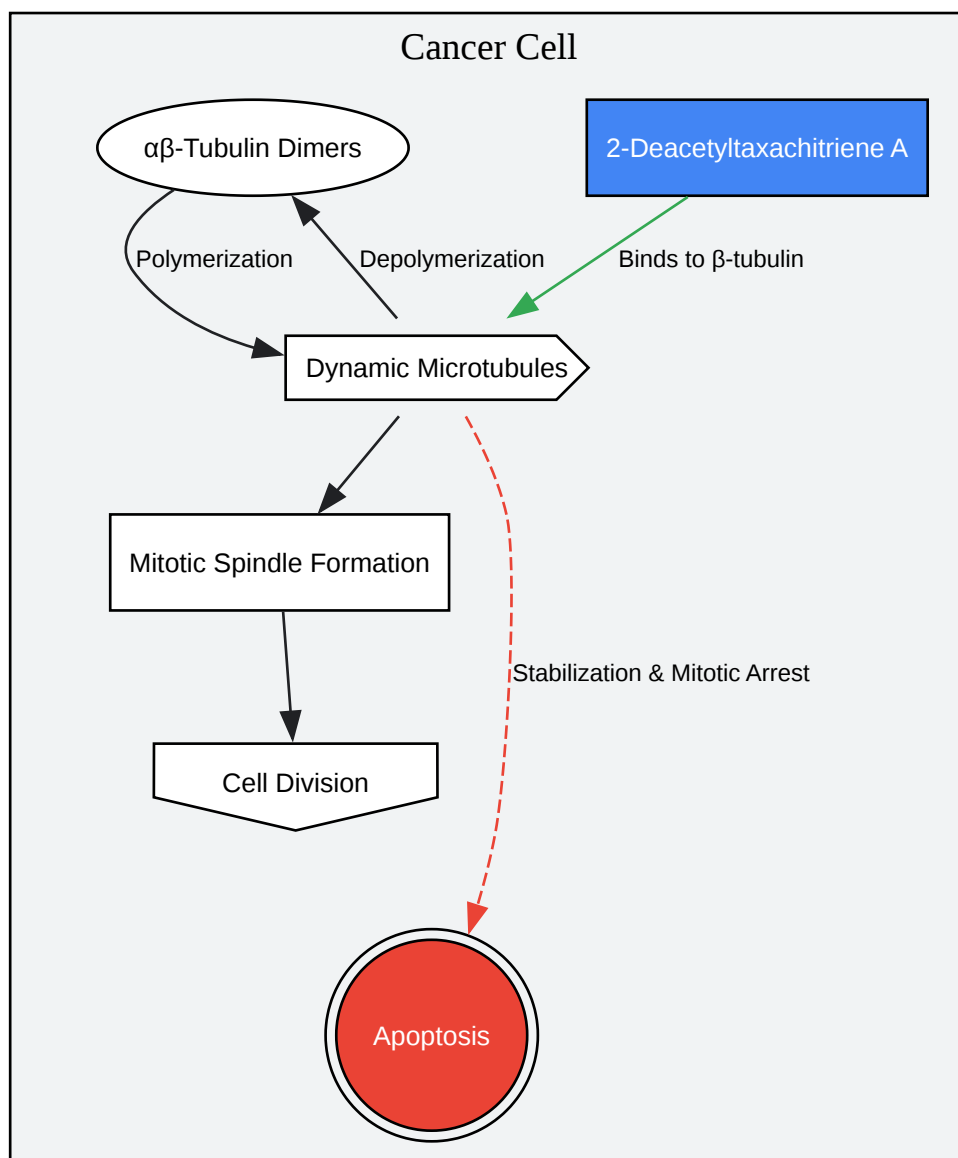
Caption: Generalized workflow for the isolation and purification of taxanes.

Biological Activity and Signaling Pathways

2-Deacetyltaxachitriene A is of interest due to its potential anti-cancer properties, which are characteristic of the taxane class of compounds.[1] The primary mechanism of action for clinically used taxanes like Paclitaxel is the stabilization of microtubules, leading to the inhibition of cell division and induction of apoptosis in cancer cells.

Microtubule Stabilization Pathway:

The interaction of taxanes with microtubules is a well-studied signaling pathway. Taxanes bind to the β -tubulin subunit within the microtubule polymer, which promotes the assembly of tubulin dimers into microtubules and inhibits their depolymerization. This disruption of microtubule dynamics is particularly detrimental to rapidly dividing cancer cells, which rely on a highly dynamic microtubule network to form the mitotic spindle during cell division.



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References

- 1. Isolation, structure elucidation, and absolute configuration of 26-deoxyactein from *Cimicifuga racemosa* and clarification of nomenclature associated with 27-deoxyactein - PubMed [pubmed.ncbi.nlm.nih.gov]
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